

Tiquizium Bromide: Comprehensive Safety and Disposal Protocols

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Compound of Interest

Compound Name: Tiquizium

Cat. No.: B129165

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety, handling, and disposal information for **Tiquizium** Bromide (CAS 71731-58-3), a potent antimuscarinic agent. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact, establishing a foundation of trust and reliability in chemical handling practices.

Core Safety and Handling

Tiquizium Bromide is a quaternary ammonium salt that acts as a competitive antagonist at muscarinic acetylcholine receptors.^[1] While a comprehensive Safety Data Sheet (SDS) with specific disposal instructions for **Tiquizium** Bromide is not readily available in public literature, safety protocols can be established based on its chemical properties, mechanism of action, and data from structurally similar compounds, such as Tiotropium Bromide.

General Handling Precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE at all times, including safety goggles, gloves (nitrile or neoprene), and a lab coat.
- **Ventilation:** Handle **Tiquizium** Bromide in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

- **Avoid Contact:** Prevent contact with skin, eyes, and clothing. In case of contact, rinse the affected area immediately with copious amounts of water.
- **Ingestion:** Do not ingest. If swallowed, seek immediate medical attention.
- **Storage:** Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.^[2] Keep containers tightly closed.

Quantitative Data Summary

The following tables summarize the available quantitative data for **Tiquizium** Bromide.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	71731-58-3	^[3] ^[4]
Molecular Formula	C ₁₉ H ₂₄ BrNS ₂	^[5]
Molecular Weight	410.43 g/mol	^[5] ^[6]
Appearance	Solid	N/A
Storage Temperature	2-8°C	

Table 2: Pharmacological Data

Parameter	Value	Species/System	Source
pKi (M1 Receptor)	8.70	N/A	^[7]
pKi (M2 Receptor)	8.94	N/A	^[7]
pKi (M3 Receptor)	9.11	N/A	^[7]
pA2 Value	8.75	Canine Tracheal Smooth Muscle	^[7]

Proper Disposal Procedures

Due to the absence of a specific, detailed SDS for **Tiquizium** Bromide, the following disposal procedures are based on general principles for chemical waste management and information from similar compounds. A site-specific risk assessment should be conducted by qualified personnel before implementing these procedures.

Step 1: Inactivation (Optional, for trace amounts in solution)

For very dilute aqueous solutions containing trace amounts of **Tiquizium** Bromide, chemical inactivation may be considered. However, given the lack of specific reaction data, this is not the preferred method.

Step 2: Segregation and Collection

- Solid Waste:
 - Collect un-used or expired pure **Tiquizium** Bromide and any lab debris heavily contaminated with the solid (e.g., weighing boats, contaminated gloves) in a designated, clearly labeled, and sealed hazardous waste container.
 - The container should be made of a compatible material (e.g., high-density polyethylene).
- Liquid Waste:
 - Collect all aqueous and organic solutions containing **Tiquizium** Bromide in a separate, clearly labeled hazardous waste container.
 - Do not mix with other incompatible waste streams.
- Sharps:
 - Any sharps (needles, scalpels, etc.) contaminated with **Tiquizium** Bromide must be disposed of in a designated sharps container for hazardous chemical waste.

Step 3: Labeling

All waste containers must be clearly labeled with:

- The words "Hazardous Waste"

- The full chemical name: "**Tiquizium** Bromide"
- The CAS number: "71731-58-3"
- The primary hazards (e.g., "Toxic," "Irritant"). While specific toxicity data is limited, it is prudent to handle it as a potentially toxic substance.
- The date of accumulation.

Step 4: Storage

Store hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from general laboratory traffic and incompatible materials.

Step 5: Final Disposal

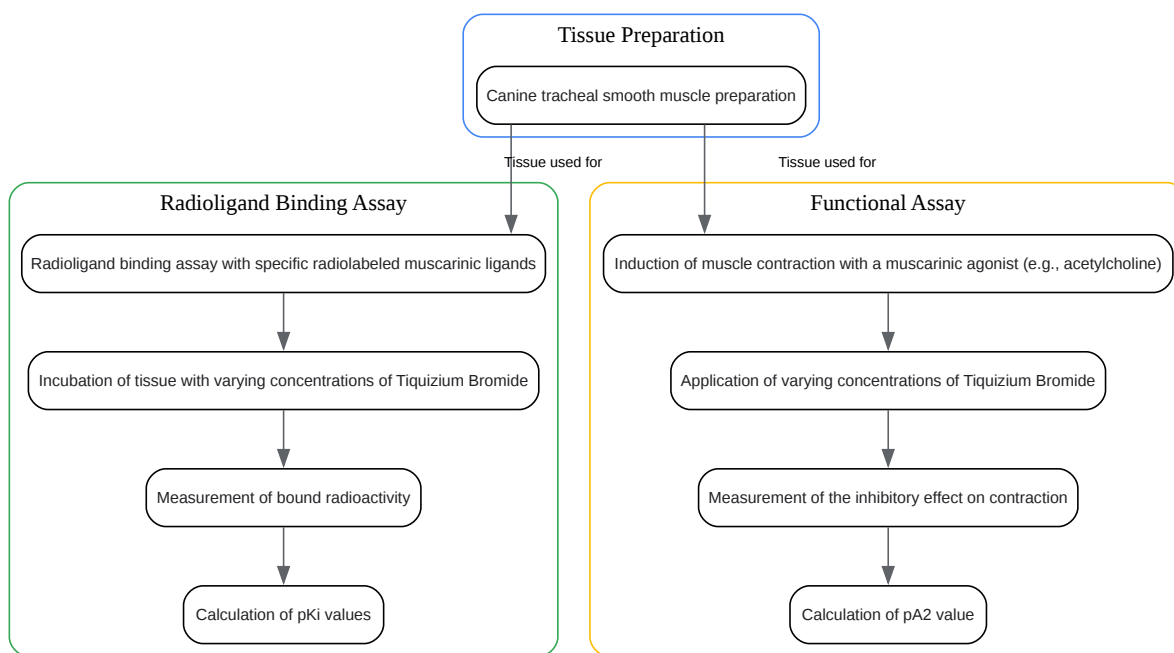
Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. The most common and recommended method of destruction for pharmaceutical waste is high-temperature incineration.

Experimental Protocols

While detailed, step-by-step experimental protocols for **Tiquizium** Bromide are not readily available in the public domain, a preclinical study on its antimuscarinic effects provides insight into its experimental use.^[7]

Example Experimental Workflow: In Vitro Analysis of Muscarinic Receptor Antagonism

This generalized workflow is based on the methodologies described in the study by Fujise et al. (1995).^[7]

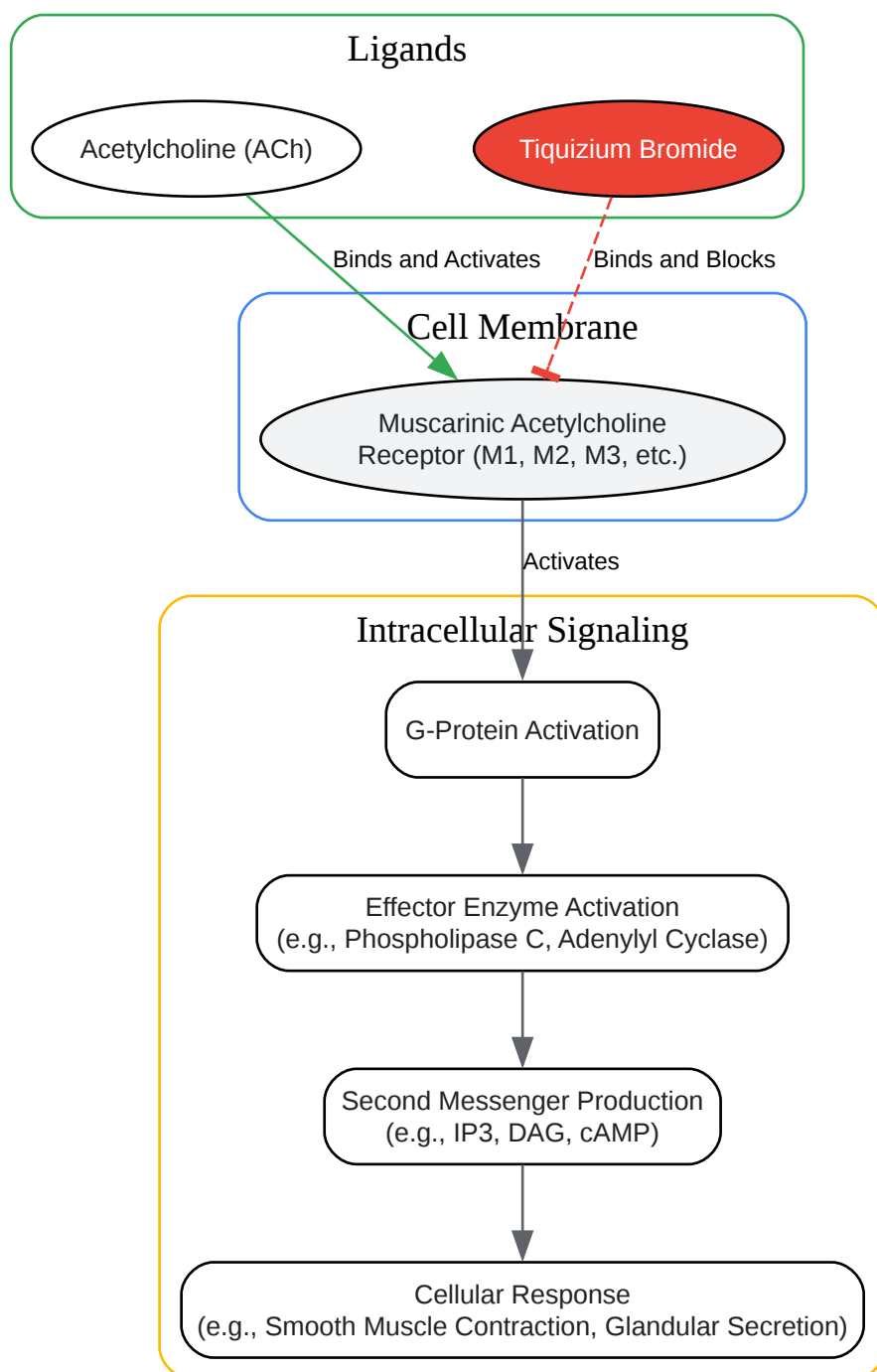


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In Vitro Analysis of **Tiquizium** Bromide's Antimuscarinic Activity.

Signaling Pathway

Tiquizium Bromide functions as a competitive antagonist of acetylcholine at muscarinic receptors. This action blocks the downstream signaling cascades that are normally initiated by acetylcholine binding. The following diagram illustrates this antagonistic relationship.



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Mechanism of **Tiquizium** Bromide as a Muscarinic Antagonist.

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